

Safety, handling, and MSDS for 1-(4-Fluoro-3-methoxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(4-Fluoro-3-methoxyphenyl)ethanone

Cat. No.: B1304783

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In-Depth Technical Guide: 1-(4-Fluoro-3-methoxyphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **1-(4-Fluoro-3-methoxyphenyl)ethanone** (CAS No. 64287-19-0). The information is intended to support safe laboratory practices and risk assessment for professionals working with this compound.

Chemical Identification and Properties

This section summarizes the key physical and chemical properties of **1-(4-Fluoro-3-methoxyphenyl)ethanone**.


Property	Value	Reference
CAS Number	64287-19-0	
Molecular Formula	C9H9FO2	
Molecular Weight	168.16 g/mol	
Melting Point	52 °C	
Appearance	Not explicitly stated for this specific compound, but related compounds are described as colorless to pale yellow liquids or solids.	
Solubility	Water soluble. Soluble in organic solvents.	
Storage Temperature	10°C - 25°C in a well-closed container.	

Hazard Identification and Classification

1-(4-Fluoro-3-methoxyphenyl)ethanone is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation.

GHS Pictogram:

 alt text

Signal Word: Warning

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk when working with this compound.

Personal Protective Equipment (PPE)

A thorough risk assessment should precede handling, and appropriate PPE must be worn.

PPE Category	Specification
Eye/Face Protection	Chemical splash-resistant safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). Inspect gloves for integrity before use.
Body Protection	Standard laboratory coat. A chemically resistant apron may be necessary for tasks with a higher risk of splashing.
Respiratory Protection	Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.

Handling Procedures

- **Engineering Controls:** All manipulations of this compound should be performed in a well-ventilated area, preferably within a certified chemical fume hood. An eyewash station and safety shower must be readily accessible.
- **Administrative Controls:** Personnel must be trained on the specific hazards and handling procedures for this compound. Avoid working alone. Develop a standard operating procedure (SOP) for all experimental work. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

- General Hygiene: Change contaminated clothing promptly. Preventive skin protection is recommended.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, and open flames.
- Incompatible Materials: Avoid contact with strong oxidizing agents.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Keep the affected person warm and at rest. Get medical attention as soon as possible.
Skin Contact	Promptly wash the contaminated skin with water. Remove contaminated clothing. If irritation persists after washing, get medical attention.
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15-20 minutes, occasionally lifting the lower and upper lids. Remove contact lenses if present and easy to do. Get medical attention immediately.
Ingestion	Get medical attention immediately.

Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Personal Precautions: Wear appropriate PPE as outlined in Section 3.1.
- Containment: Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Cleanup: Collect the absorbed material and place it in a suitable, closed container for disposal.
- Environmental Precautions: Prevent the material from entering drains or waterways.

Disposal Considerations

- Dispose of this chemical and its container in accordance with local, state, and federal regulations.
- It should be classified as hazardous waste.
- Do not mix with non-halogenated waste.
- Do not pour down the drain.

Experimental Protocols

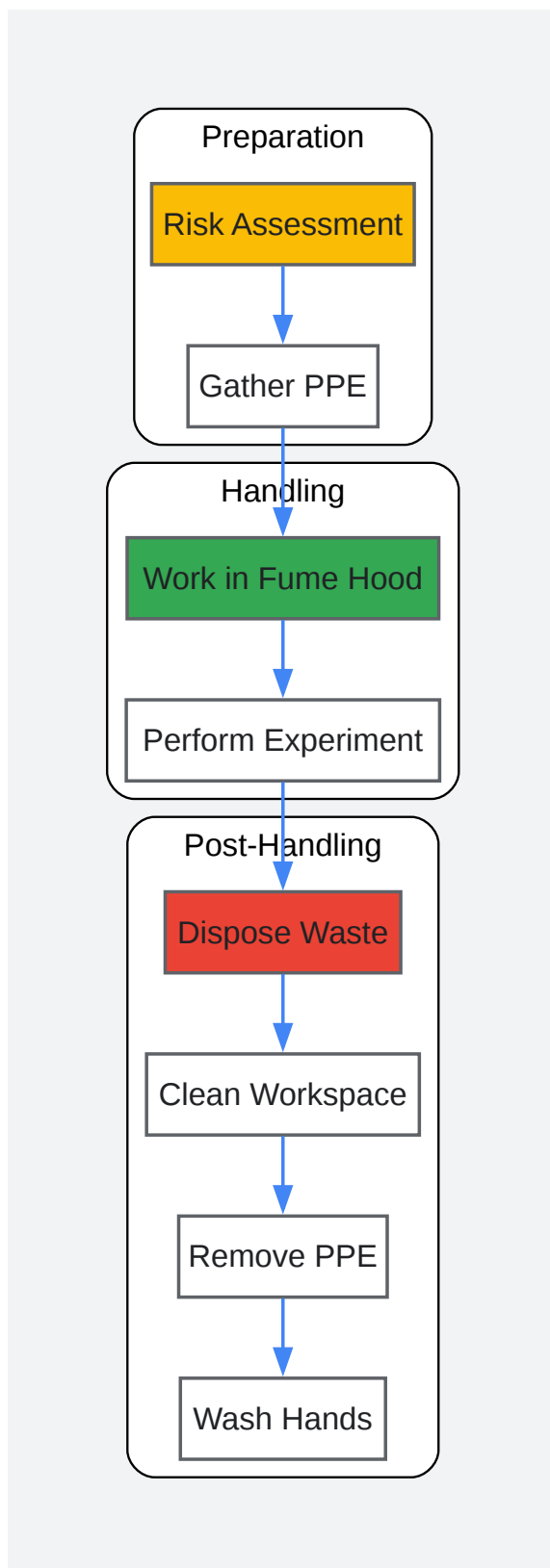
Detailed, publicly available experimental protocols for the safety and toxicological testing of **1-(4-Fluoro-3-methoxyphenyl)ethanone** were not identified in the conducted search. The toxicological properties have not been fully investigated.

Signaling Pathways and Toxicological Data

Information regarding specific signaling pathways affected by this compound is not available in the public domain. The primary known toxicological effects are irritation to the skin, eyes, and respiratory system.

Visualizations

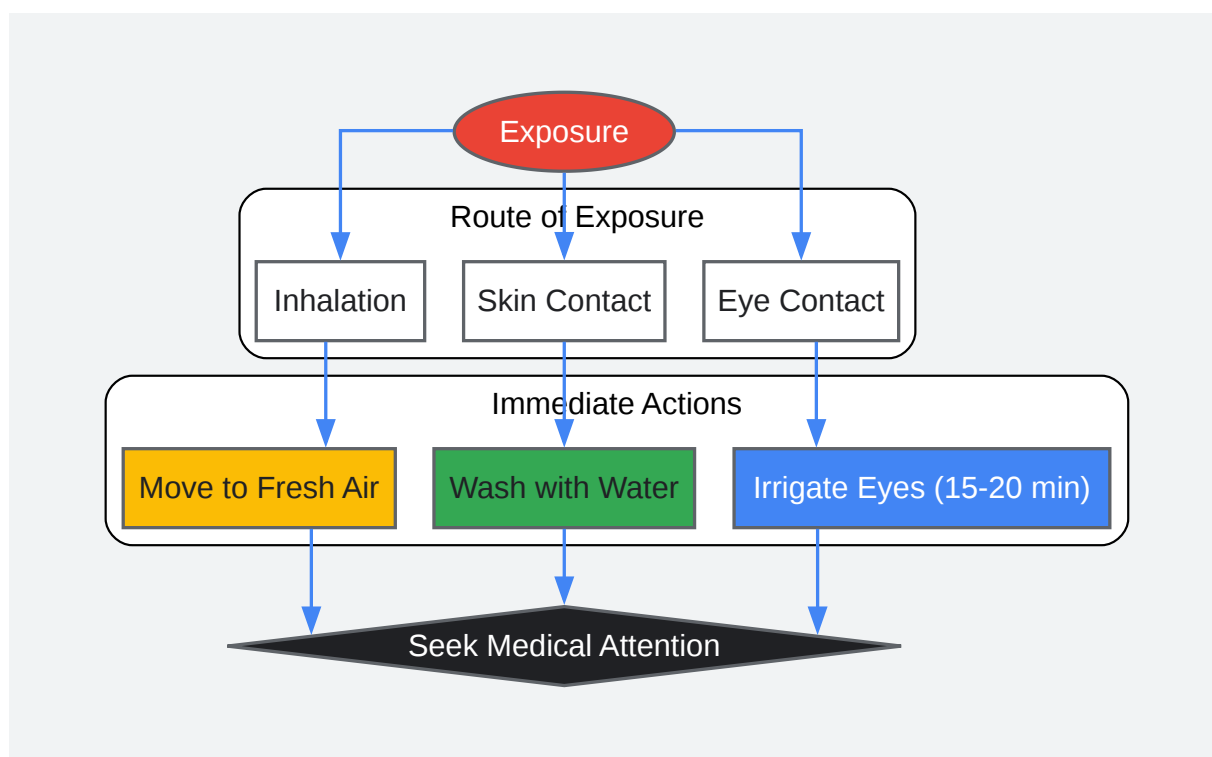
Safe Handling Workflow



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Caption: A generalized workflow for the safe handling of **1-(4-Fluoro-3-methoxyphenyl)ethanone**.

First Aid Logical Flow



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Caption: Decision-making flow for first aid response to exposure.

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